

Application Notes and Protocols for Cell-Based Assays Involving ABZ-Amine Probes

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Compound of Interest

Compound Name: ABZ-amine

Cat. No.: B193619

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Introduction

ABZ-amine, chemically known as ortho-aminobenzoic acid (anthranilic acid), is a fluorescent moiety widely employed in the design of sensitive probes for measuring enzyme activity in cell-based assays. When incorporated into a peptide sequence along with a quencher molecule, typically 2,4-dinitrophenyl (Dnp), it forms a FRET (Förster Resonance Energy Transfer) pair. In its intact state, the fluorescence of the ABZ group is quenched by the proximal Dnp group. Upon enzymatic cleavage of the peptide backbone, the ABZ and Dnp moieties are separated, leading to a measurable increase in fluorescence intensity. This principle is the foundation for highly specific and continuous assays for various proteases, which are key players in numerous signaling pathways regulating physiological and pathological processes.

These application notes provide detailed protocols for utilizing **ABZ-amine**-based probes in cell-based assays to quantify the activity of two major protease families: caspases, which are central to apoptosis, and matrix metalloproteinases (MMPs), which are critically involved in tissue remodeling and cancer metastasis.

I. Caspase-3 Activity Assay in Cell Lysates

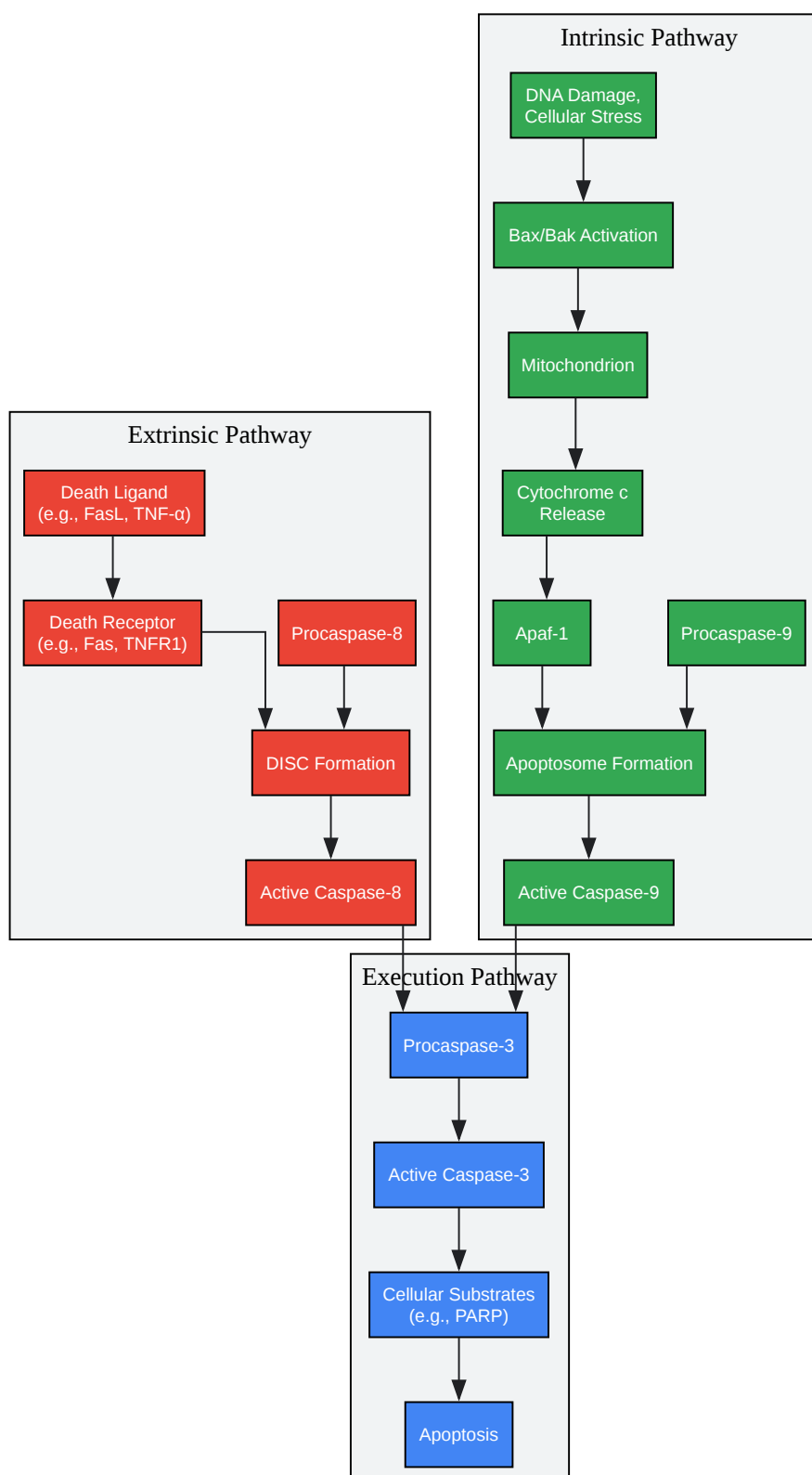
Application

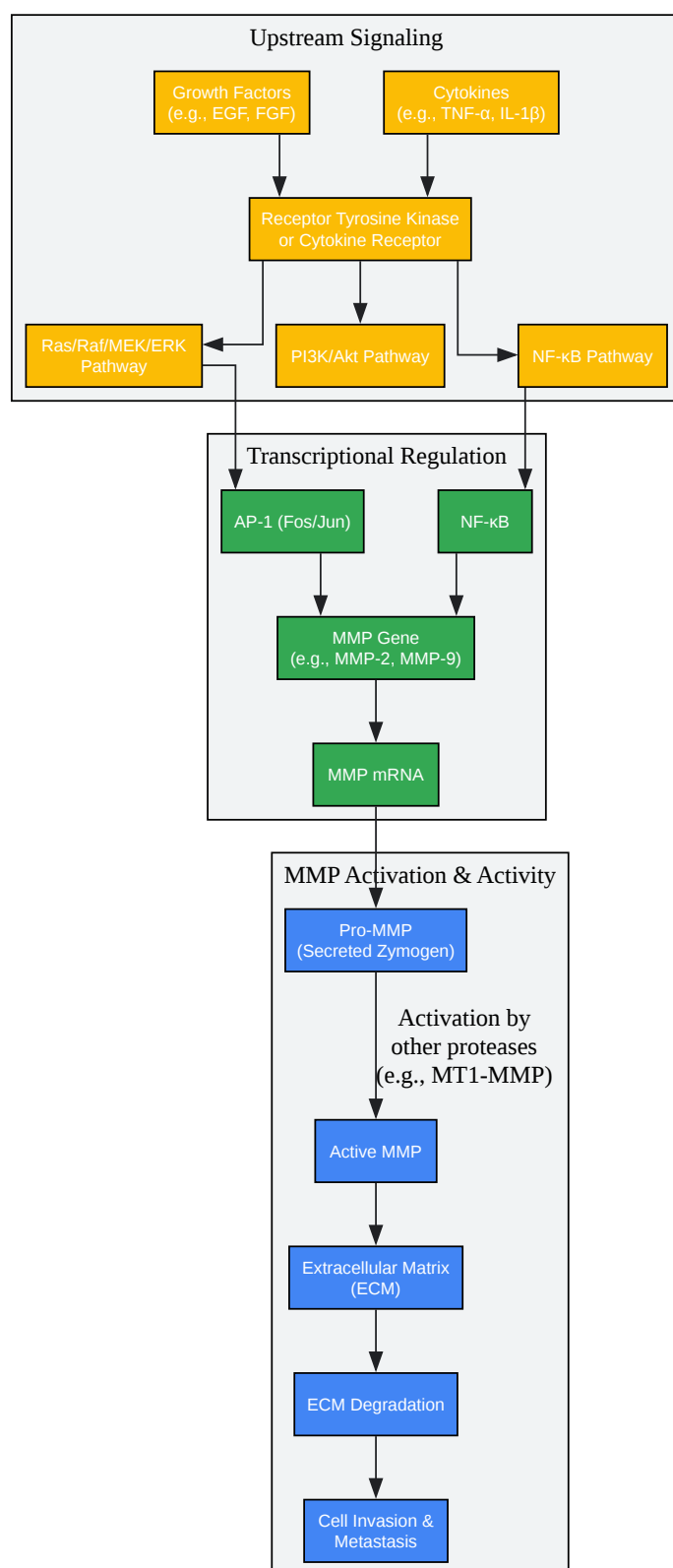
This assay is designed for the quantitative measurement of caspase-3 activity in cell lysates, providing a reliable method to assess apoptosis. The substrate typically used is a peptide

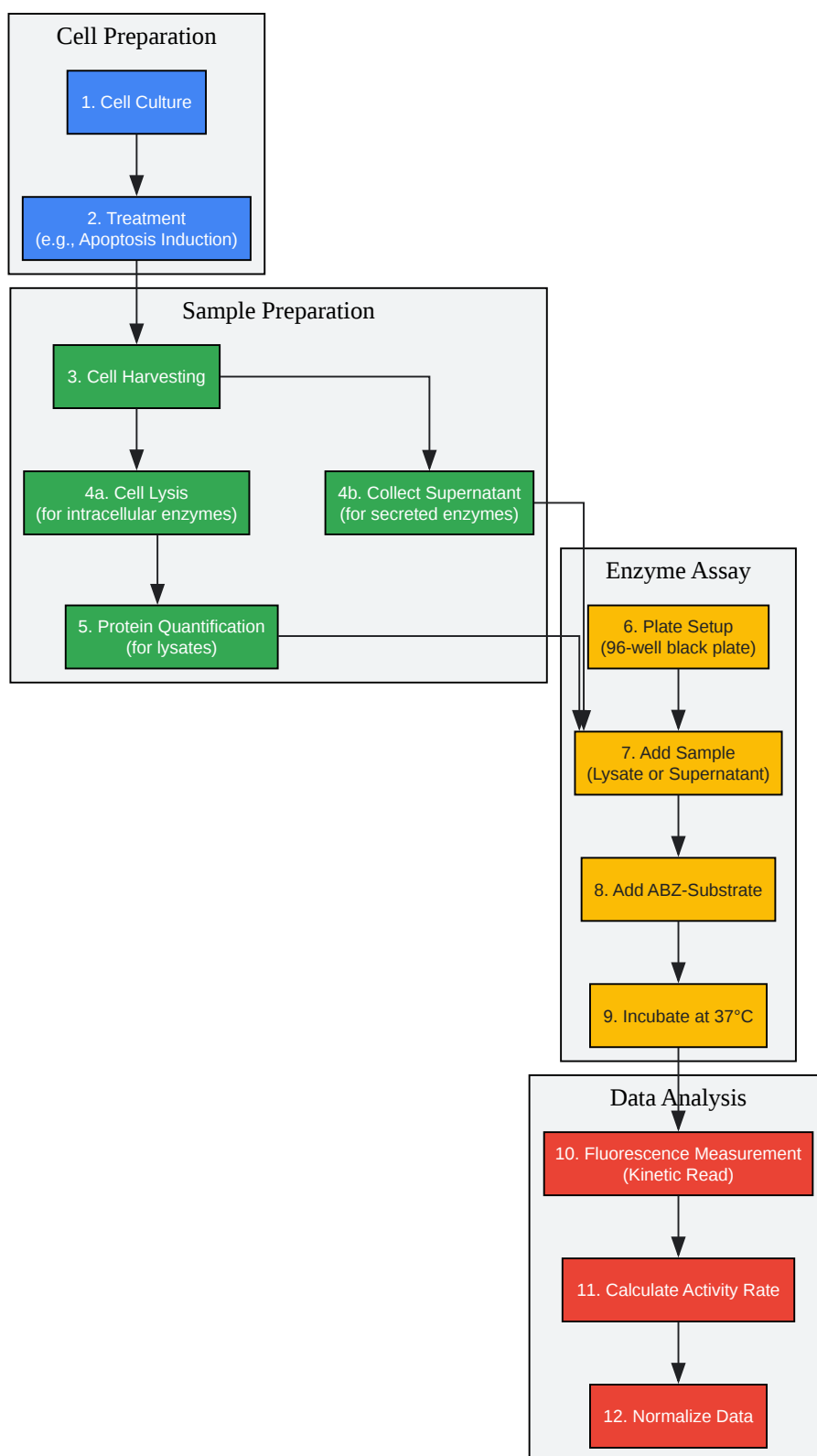
containing the caspase-3 recognition sequence DEVD (Asp-Glu-Val-Asp), flanked by ABZ and a quencher.

Signaling Pathway: Apoptosis and Caspase-3 Activation

Apoptosis, or programmed cell death, can be initiated through two main pathways: the intrinsic (mitochondrial) and the extrinsic (death receptor) pathways. Both pathways converge on the activation of executioner caspases, with caspase-3 being a key player. The activation of caspase-3 from its inactive zymogen, procaspase-3, is a hallmark of apoptosis.







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- To cite this document: BenchChem. [Application Notes and Protocols for Cell-Based Assays Involving ABZ-Amine Probes]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b193619#cell-based-assays-involving-abz-amine\]](https://www.benchchem.com/product/b193619#cell-based-assays-involving-abz-amine)

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